

N-Cyclohexylacetoacetamide: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *N-Cyclohexylacetoacetamide*

Cat. No.: B074488

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CAS Number: 1132-42-9

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **N-Cyclohexylacetoacetamide**, a chemical compound with potential applications in various scientific fields. This document consolidates available data on its physicochemical properties, synthesis, and analytical characterization.

Physicochemical Properties

N-Cyclohexylacetoacetamide, with the IUPAC name N-cyclohexyl-3-oxobutanamide, is a solid at room temperature.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₂	PubChem
Molecular Weight	183.25 g/mol	PubChem ^[1]
Melting Point	74 °C	PrepChem.com
Boiling Point	Not available	
Solubility	Not available	

Synthesis

A known method for the synthesis of **N-Cyclohexylacetoacetamide** involves the reaction of cyclohexylamine with diketene.

Experimental Protocol: Synthesis of N-Cyclohexylacetoacetamide

This protocol is adapted from a literature source.

Materials:

- Cyclohexylamine (99 g)
- Diketene (84 g)
- Benzene (500 ml)
- Isopropyl ether

Procedure:

- A mixture of 500 ml of benzene and 99 g of cyclohexylamine is prepared.
- Over a period of 30 minutes, 84 g of diketene is introduced to the cyclohexylamine solution.
- The reaction mixture is stirred for 4 hours at 20 °C.
- Following the stirring period, the mixture is evaporated to dryness by distillation under reduced pressure.
- The resulting residue is taken up in isopropyl ether.
- The solution is then cooled and the precipitate is collected by vacuum filtration.
- The recovered precipitate is dried and then recrystallized from isopropyl ether to yield 137 g of N-cyclohexyl-acetylacetamide.

Synthesis Workflow

Caption: Synthesis workflow for **N-Cyclohexylacetoacetamide**.

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **N-Cyclohexylacetoacetamide** is not readily available in the public domain. Characterization of this compound would require standard analytical techniques.

Applications and Biological Activity

Currently, there is a lack of publicly available information on the specific applications and biological activity of **N-Cyclohexylacetoacetamide**. Further research is needed to explore its potential uses in areas such as organic synthesis, medicinal chemistry, and drug development. While studies on other acetamide derivatives have shown a range of biological activities, these cannot be directly extrapolated to **N-Cyclohexylacetoacetamide** without specific experimental validation. No information regarding its mechanism of action or involvement in any signaling pathways has been documented.

Conclusion

N-Cyclohexylacetoacetamide is a compound for which a synthetic method and basic physicochemical properties are known. However, a significant gap exists in the scientific literature regarding its detailed analytical characterization, potential applications, and biological profile. This technical guide serves as a foundational document, highlighting the current knowledge and underscoring the need for further investigation to unlock the potential of this molecule. Researchers and scientists are encouraged to undertake studies to fill these knowledge gaps.

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References

- 1. N-cyclohexylacetamide | 1124-53-4 [chemicalbook.com]
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